

"handling and storage guidelines for 25I-NBMD hydrochloride"

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Compound of Interest

Compound Name: 25I-NBMD hydrochloride

Cat. No.: B591324

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Application Notes and Protocols: 25I-NBMD Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

These guidelines provide detailed procedures for the safe handling, storage, and use of **25I-NBMD hydrochloride** in a research setting. Adherence to these protocols is crucial to ensure personnel safety, maintain compound integrity, and achieve reliable experimental outcomes.

General Information

- Compound Name: 25I-NBMD (hydrochloride)
- Synonyms: N-(benzo[d][1]dioxol-4-ylmethyl)-2-(4-iodo-2,5-dimethoxyphenyl)ethanamine, monohydrochloride; Cimbi-29[2]
- CAS Number: 1539266-14-2[2]
- Molecular Formula: $C_{18}H_{20}INO_4 \cdot HCl$ [2]
- Formula Weight: 477.7 g/mol [2]
- Description: A crystalline solid.[2] 25I-NBMD is a derivative of the phenethylamine hallucinogen 2C-I and is a potent agonist of the serotonin 5-HT_{2a} receptor.[2][3]

Safety, Handling, and Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for **25I-NBMD hydrochloride** does not classify it as hazardous under the Globally Harmonized System (GHS), it is crucial to follow standard laboratory safety protocols for handling chemical compounds. For related N-benzyl phenethylamine derivatives, such as 25I-NBOMe, documented hazards include acute toxicity if swallowed, skin irritation, and serious eye irritation.^{[1][4]} Therefore, a cautious approach is warranted.

Recommended PPE:

- **Gloves:** Impermeable chemical-resistant gloves.
- **Eye Protection:** Safety glasses or goggles.
- **Lab Coat:** A standard laboratory coat should be worn at all times.
- **Respiratory Protection:** Not generally required if handling small quantities in a well-ventilated area. If weighing larger quantities of the solid or if aerosolization is possible, work in a fume hood.

First Aid Measures:

- **If Swallowed:** Rinse mouth. If symptoms persist, consult a physician.^[1]
- **If Inhaled:** Move the person to fresh air. Consult a physician in case of complaints.^[1]
- **In Case of Skin Contact:** Wash off with soap and plenty of water. The product does not generally irritate the skin.
- **In Case of Eye Contact:** Rinse the opened eye for several minutes under running water.^[1]

Storage and Stability

Proper storage is essential to maintain the purity and stability of **25I-NBMD hydrochloride**.

Parameter	Guideline	Citation(s)
Storage Temperature	-20°C	[2]
Formulation	Crystalline solid	[2]
Long-term Stability	≥ 5 years (when stored at -20°C)	[2]
Shipping Condition	Room temperature in the continental US.	[2]

Solubility and Solution Preparation

25I-NBMD hydrochloride is soluble in a variety of organic solvents. Stock solutions should be prepared with care and stored appropriately.

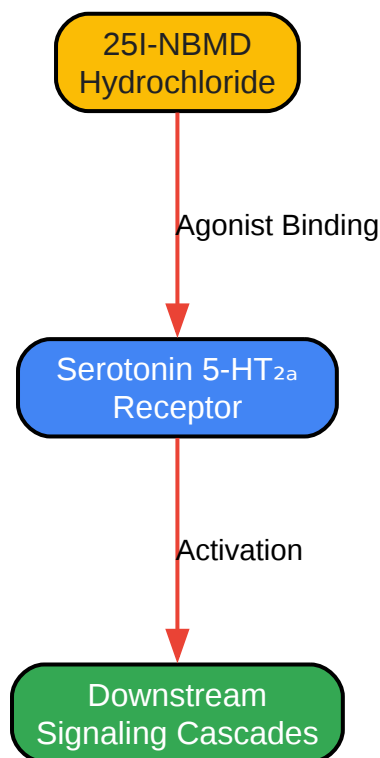
Solvent	Solubility	Citation(s)
DMF	30 mg/mL	[2]
DMSO	30 mg/mL	[2]
Ethanol	20 mg/mL	[2]
DMF:PBS (pH 7.2) (1:1)	0.5 mg/mL	[2]

Protocol for Preparing a 10 mM Stock Solution in DMSO:

- **Pre-weigh Vial:** Before dispensing, pre-weigh an empty, clean microcentrifuge tube.
- **Weigh Compound:** Carefully weigh out approximately 4.78 mg of **25I-NBMD hydrochloride** (Formula Weight: 477.7 g/mol) into the tared tube.
- **Add Solvent:** Add 1 mL of DMSO to the tube.
- **Solubilize:** Vortex or sonicate the solution gently until the solid is completely dissolved.
- **Storage:** Store the stock solution at -20°C. Before use, allow the solution to thaw completely and warm to room temperature. Vortex briefly before making dilutions.

Pharmacological Profile: Signaling Pathway

25I-NBMD is a potent agonist at the serotonin 5-HT_{2a} receptor, with reported K_i values in the low nanomolar range (0.049–0.21 nM) and an EC₅₀ of 8.2 nM.[3] Its mechanism of action involves binding to and activating this receptor, which leads to downstream intracellular signaling cascades.

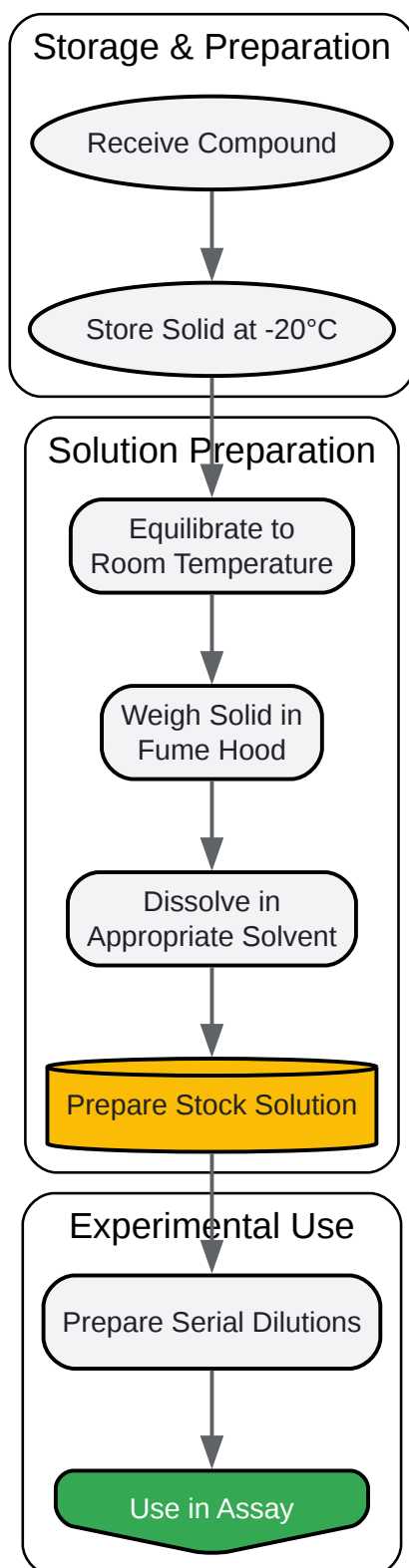


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Fig. 1: Agonist activity of 25I-NBMD at the 5-HT_{2a} receptor.

Experimental Workflow

The following diagram outlines a standard workflow for handling **25I-NBMD hydrochloride** from receipt of the compound to its use in an experimental assay.



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Fig. 2: Standard workflow for handling **25I-NBMD hydrochloride**.

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